

An In-depth Technical Guide on Decyl Octadec-9-enoate

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Compound of Interest

Compound Name: Decyl octadec-9-enoate

Cat. No.: B15147439

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This guide provides a detailed overview of the physicochemical properties of **decyl octadec-9-enoate**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Data

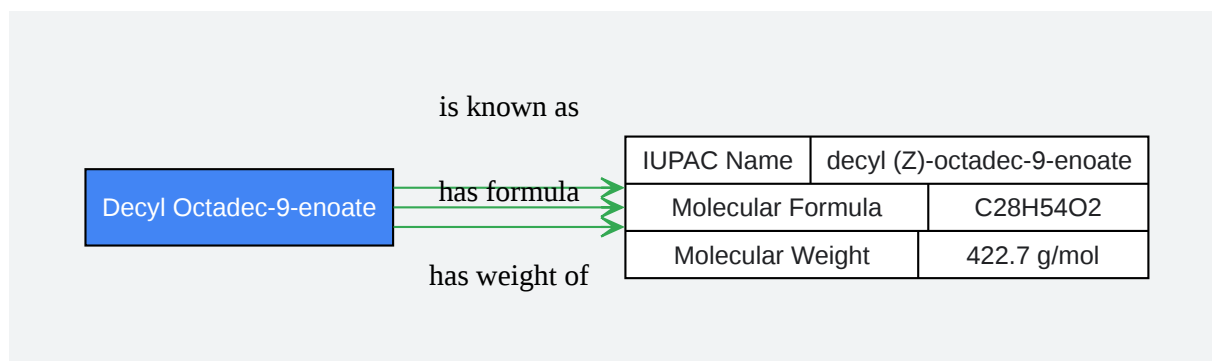
Decyl octadec-9-enoate, also known by its IUPAC name decyl (Z)-octadec-9-enoate, is an ester of decanol and oleic acid. Its molecular characteristics are fundamental for its application in various scientific fields.^[1]

Property	Value
Molecular Formula	C28H54O2
Molecular Weight	422.7 g/mol

Table 1: Key molecular properties of **decyl octadec-9-enoate**.

Logical Relationship of Chemical Information

The following diagram illustrates the relationship between the common name, IUPAC name, molecular formula, and molecular weight of the compound.



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Figure 1: Chemical Identity of **Decyl Octadec-9-enoate**.

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References

- 1. Decyl Oleate | C28H54O2 | CID 5363234 - PubChem [pubchem.ncbi.nlm.nih.gov]
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